

Protriptyline-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Protriptyline-d3

Cat. No.: B12410054

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of **Protriptyline-d3**. This deuterated analog of the tricyclic antidepressant Protriptyline serves as a crucial internal standard for quantitative bioanalytical studies, ensuring accuracy and precision in pharmacokinetic and metabolic research.

Core Chemical and Physical Properties

Protriptyline-d3 is a stable, isotopically labeled form of Protriptyline where three hydrogen atoms on the N-methyl group have been replaced with deuterium. This substitution results in a minimal change in its chemical properties while providing a distinct mass spectrometric signature, making it an ideal internal standard for mass spectrometry-based assays.^{[1][2]}

Data Presentation: A Comparative Summary

The following tables summarize the key quantitative data for both Protriptyline and its deuterated analog, **Protriptyline-d3**.

Chemical and Physical Properties of
Protriptyline

Property	Value
Molecular Formula	C ₁₉ H ₂₁ N[3]
Molecular Weight	263.38 g/mol
CAS Number	438-60-8
Melting Point (HCl salt)	169-171 °C
Solubility (HCl salt)	Freely soluble in water

Chemical and Physical Properties of
Protriptyline-d3

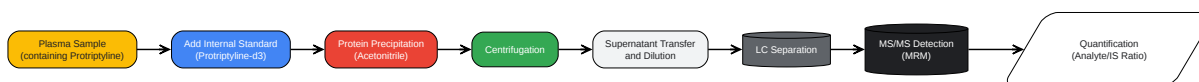
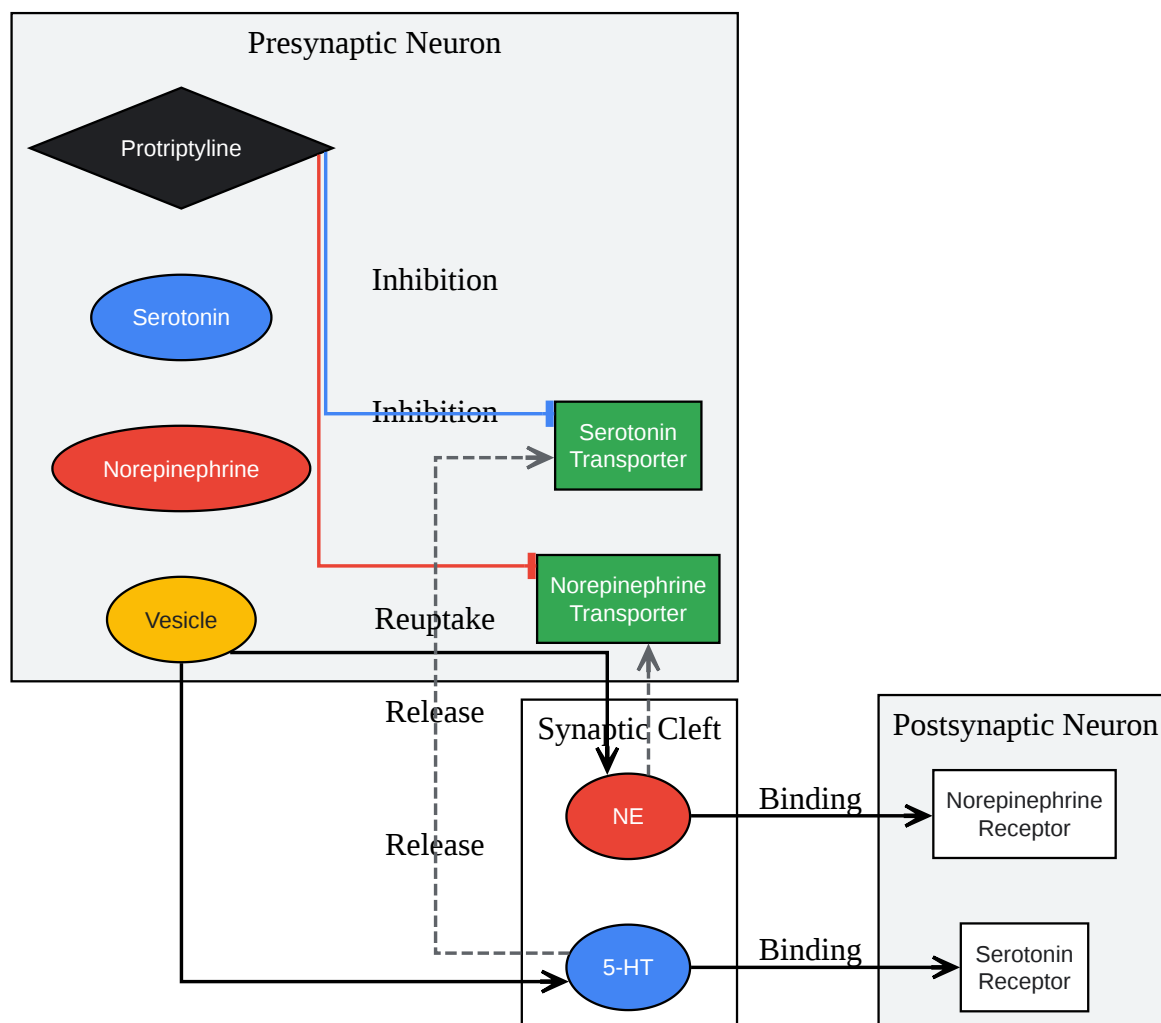
Property	Value
Molecular Formula	C ₁₉ H ₁₈ D ₃ N[1]
Molecular Weight	~266.40 g/mol [3]
CAS Number	1435934-21-6[1]
Form	Typically supplied as a solution in methanol or as a hydrochloride salt.[4]

Chemical and Physical Properties of
Protriptyline-d3 Hydrochloride

Property	Value
Molecular Formula	C ₁₉ H ₁₉ D ₃ ClN[5]
Molecular Weight	302.86 g/mol [5]
CAS Number	1435934-21-6[1]

Mechanism of Action: Norepinephrine and Serotonin Reuptake Inhibition

Protriptyline, the parent compound of **Protriptyline-d3**, exerts its therapeutic effects as a tricyclic antidepressant by primarily inhibiting the reuptake of norepinephrine and, to a lesser extent, serotonin from the synaptic cleft.^[2] This blockage leads to an increased concentration of these neurotransmitters in the synapse, enhancing neurotransmission. The underlying mechanism involves the binding of Protriptyline to the norepinephrine transporter (NET) and the serotonin transporter (SERT), preventing them from recycling their respective neurotransmitters back into the presynaptic neuron.



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